

Application Notes and Protocols: Preparation of Ozagrel Hydrochloride Stock Solution

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Compound of Interest

Compound Name: Ozagrel hydrochloride

Cat. No.: B001120

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Ozagrel hydrochloride (CAS: 78712-43-3) is a potent and selective inhibitor of thromboxane A₂ (TXA₂) synthase, with a reported IC₅₀ value of approximately 4-11 nM.^{[1][2][3][4]} By selectively blocking the synthesis of TXA₂, a key mediator of platelet aggregation and vasoconstriction, **Ozagrel hydrochloride** serves as a valuable tool in cardiovascular and thrombosis research.^{[2][5]} It does not significantly inhibit other enzymes in the arachidonic acid cascade, such as cyclooxygenase (COX) or prostacyclin (PGI₂) synthase.^{[2][6]} This selectivity allows for the specific investigation of the TXA₂ pathway. Furthermore, by inhibiting TXA₂ synthase, the substrate prostaglandin H₂ (PGH₂) may be shunted towards the synthesis of PGI₂, a potent vasodilator and inhibitor of platelet aggregation.^{[3][6]} These application notes provide detailed protocols for the preparation, storage, and handling of **Ozagrel hydrochloride** stock solutions for experimental use.

Physicochemical Properties

A summary of the key physicochemical properties of **Ozagrel hydrochloride** is presented below.

Property	Value	Reference(s)
Chemical Name	(2E)-3-[4-(1H-Imidazol-1-ylmethyl)phenyl]-2-propenoic acid hydrochloride	[2]
Alternative Names	OKY-046, OKY-046 hydrochloride	[2][3]
CAS Number	78712-43-3	[2][7][8]
Molecular Formula	C ₁₃ H ₁₂ N ₂ O ₂ ·HCl	[2][7][9]
Molecular Weight	264.71 g/mol	[2][8][9]
Purity	≥98%	[2]

Solubility Data

Ozagrel hydrochloride exhibits good solubility in aqueous solutions and common organic solvents. It is crucial to use fresh, high-purity solvents to achieve maximum solubility, as moisture in solvents like DMSO can reduce solubility.[1]

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Reference(s)
Water	45 - 100	~170 - 200+	[2][7][9]
DMSO	45 - 53	~170 - 200	[1][7][9]
Ethanol	5	~18.88	[7]

Note: Published solubility values may vary slightly between batches. One supplier reports a much higher solubility in ethanol (53 mg/mL); however, the more conservative value of 5 mg/mL is listed for general guidance.[9]

Experimental Protocols: Stock Solution Preparation

Proper preparation of stock solutions is critical for ensuring experimental reproducibility. The following protocol describes the preparation of a 10 mM stock solution in DMSO.

4.1 Safety Precautions

- Handle **Ozagrel hydrochloride** powder in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Consult the Material Safety Data Sheet (MSDS) before use.[\[10\]](#)

4.2 Materials

- **Ozagrel hydrochloride** powder ($\geq 98\%$ purity)
- Anhydrous/dry Dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes

4.3 Protocol for 10 mM Stock Solution in DMSO

- Calculate Required Mass: Use the following formula to determine the mass of **Ozagrel hydrochloride** needed.
 - $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)}$
 - For 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 264.71 \text{ g/mol} = 2.647 \text{ mg}$

- Weighing: Carefully weigh out 2.65 mg of **Ozagrel hydrochloride** powder using an analytical balance and transfer it to a sterile microcentrifuge tube or vial.
- Solubilization: Add 1 mL of anhydrous DMSO to the tube containing the powder.
- Mixing: Cap the tube securely and vortex thoroughly until the solid is completely dissolved. Gentle warming or sonication may be used to aid dissolution if necessary.[\[11\]](#)
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[\[1\]](#)[\[7\]](#) Store as recommended in Section 5.0.

4.4 Quick Reference for Stock Solution Preparation

The table below provides the required mass of **Ozagrel hydrochloride** for preparing common stock solution concentrations.

Desired Concentration (mM)	Volume (mL)	Mass Required (mg)
1	1	0.265
5	1	1.324
10	1	2.647
50	1	13.236

Storage and Stability

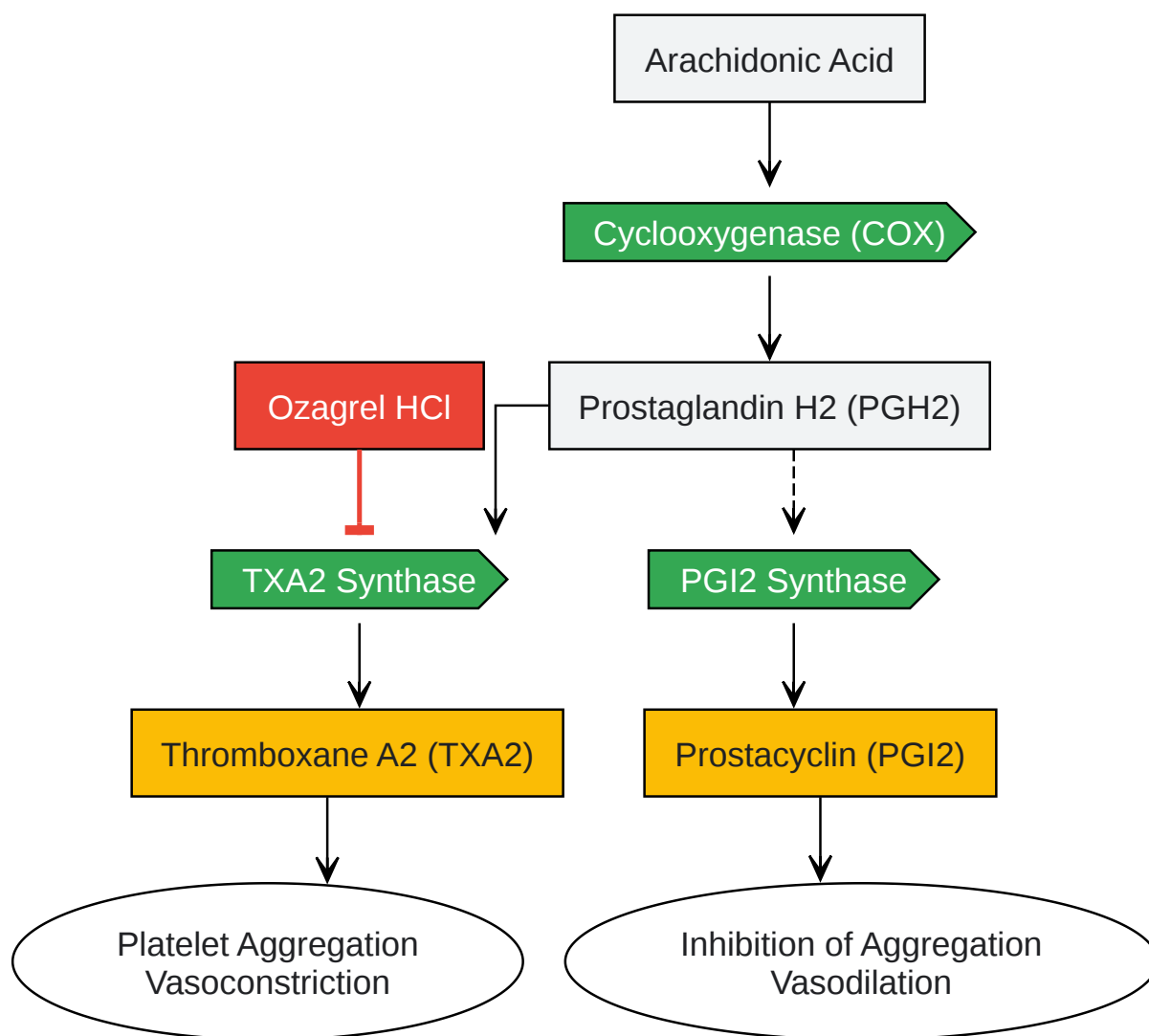
Correct storage is essential to maintain the potency and stability of **Ozagrel hydrochloride**.

Form	Storage Temperature	Duration	Notes	Reference(s)
Solid Powder	-20°C	3 years	Store desiccated.	[1][7][9]
Stock Solution	-80°C	6-12 months	Aliquot to prevent freeze-thaw cycles.	[1][3]
Stock Solution	-20°C	1 month	Recommended for short-term storage.	[1][3][7]

Note: Aqueous solutions should be prepared fresh daily. It is not recommended to store aqueous solutions for more than one day.[12]

Mechanism of Action and Signaling Pathway

Ozagrel hydrochloride selectively inhibits TXA2 synthase, which catalyzes the conversion of PGH2 to TXA2. This inhibition reduces the downstream effects of TXA2, such as platelet aggregation and vasoconstriction, while potentially increasing the production of the vasodilatory and anti-aggregatory PGI2.[5][6]

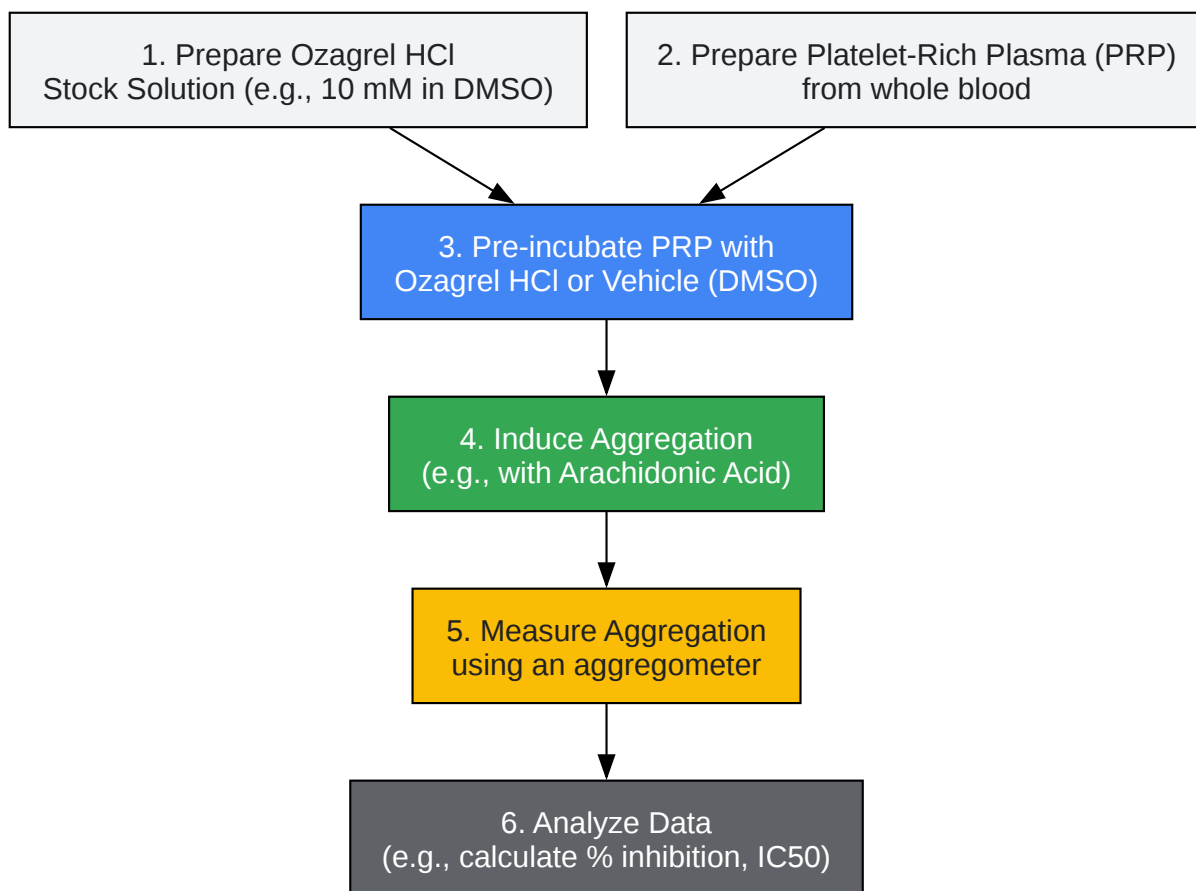


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Caption: **Ozagrel hydrochloride**'s mechanism of action.

Example Experimental Workflow: In Vitro Platelet Aggregation Assay

This diagram outlines a generalized workflow for assessing the effect of **Ozagrel hydrochloride** on platelet aggregation induced by arachidonic acid.



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